

LEWATIT TP-214 technical data sheet and specifications

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Compound of Interest

Compound Name: LEWATIT TP-214

CAS No.: 109945-55-3

Cat. No.: B1166751

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An In-depth Technical Guide to LEWATIT® TP-214 Ion Exchange Resin

This technical guide provides a comprehensive overview of the LEWATIT® TP-214 ion exchange resin for researchers, scientists, and drug development professionals. It details the resin's specifications, properties, and key applications, presenting quantitative data in structured tables and visualizing complex processes through diagrams.

Core Resin Specifications

LEWATIT® TP-214 is a macroporous chelating ion exchange resin specifically designed for the selective removal and recovery of mercury and precious metals.^{[1][2]} Its unique properties are derived from its styrene-divinylbenzene matrix and the incorporation of thiourea functional groups.

Physical and Chemical Properties

The physical and chemical characteristics of LEWATIT® TP-214 are summarized in the table below, providing a clear overview of its key attributes.

Property	Specification
Matrix	Macroporous styrene-divinylbenzene copolymer
Functional Group	Thiourea
Form	Macroporous beads
Particle Size	400-1250 μm
Total Capacity	1.0 meq/mL (wetted bed volume)
Moisture Content	43-48%
Loss on Drying	40-60% (at 110 °C)
Separation Technique	Affinity

Source: Sigma-Aldrich

Ionic Selectivity

LEWATIT® TP-214 exhibits a high selectivity for a range of metal cations. The affinity for these ions in neutral solutions follows a descending order, making it highly effective for targeted metal removal.

Order of Decreasing Affinity: $\text{Hg}^{2+} > \text{Ag}^+ > \text{Au}^{+}/^{3+} > \text{Pt}^{2+}/^{4+} > \text{Cu}^{2+} > \text{Pb}^{2+}/^{4+} > \text{Bi}^{2+} > \text{Sn}^{2+} > \text{Zn}^{2+} > \text{Cd}^{2+} > \text{Ni}^{2+}$ [1][2]

Key Applications and Experimental Insights

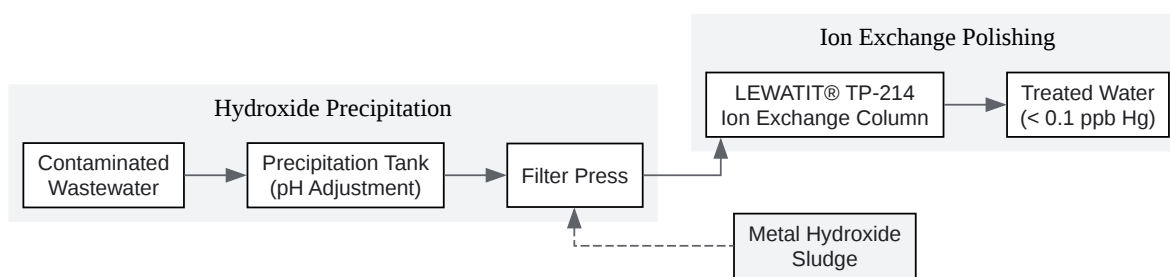
LEWATIT® TP-214 is employed in a variety of industrial and environmental applications, primarily centered around the removal and recovery of heavy and precious metals.

Mercury Removal

A primary application of LEWATIT® TP-214 is the removal of mercury from various sources, including industrial wastewater, flue gas scrubbing processes, and contaminated groundwater. [1][3][4] Its high affinity for mercury allows for the reduction of mercury concentrations to the low parts-per-billion (ppb) range.[1]

Experimental Workflow for Mercury Removal from Wastewater:

The following diagram illustrates a typical workflow for the removal of mercury from industrial wastewater using LEWATIT® TP-214. The process involves an initial precipitation step to reduce the overall metal load, followed by a polishing step with the ion exchange resin.



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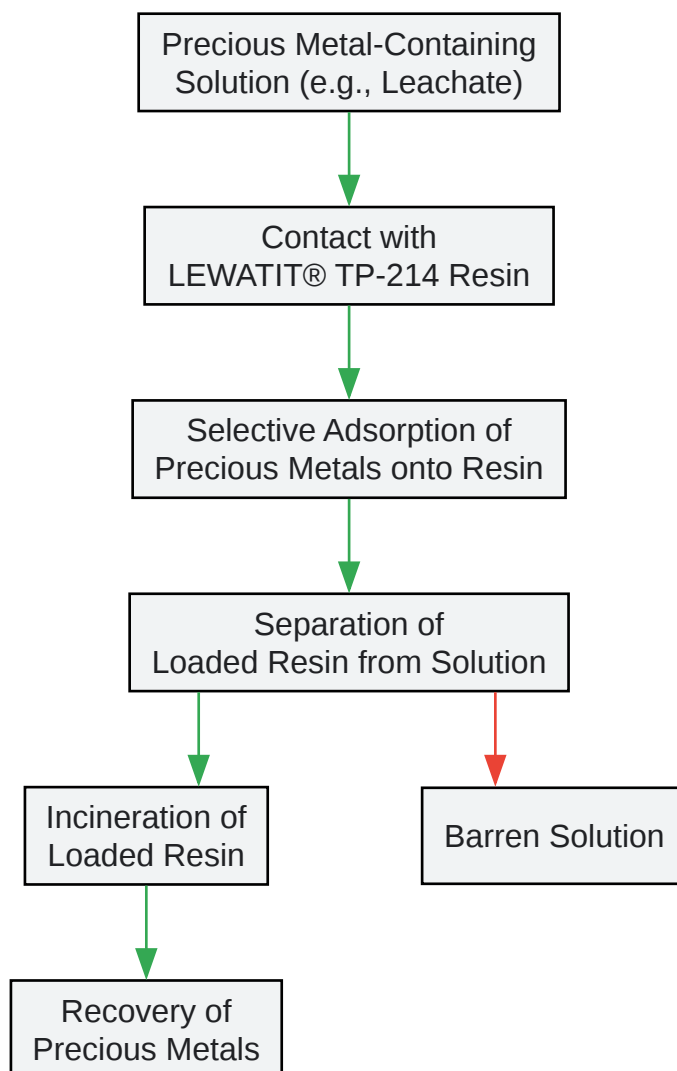
Caption: Workflow for heavy metal removal from flue gas scrubbing water.

Precious Metal Recovery

LEWATIT® TP-214 is also highly effective in the recovery of precious metals such as gold, silver, and platinum group metals from hydrometallurgical process streams, rinse waters, and exhausted process solutions.^{[1][4]}

Logical Relationship in Precious Metal Recovery:

The process of precious metal recovery using LEWATIT® TP-214 is based on the principle of selective adsorption. The resin's thiourea functional groups form stable complexes with precious metal ions, effectively removing them from the solution. The loaded resin can then be incinerated to recover the metals.



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Caption: Logical workflow for precious metal recovery.

Experimental Protocols: A Note on Methodology

Detailed, step-by-step experimental protocols for all applications of LEWATIT® TP-214 are not publicly available in a single, comprehensive document. The information provided by the manufacturer and suppliers is primarily in the form of application notes and product descriptions. However, insights into experimental design can be gleaned from published research.

For instance, a study on palladium recovery using LEWATIT® TP-214 investigated the effects of pH, contact time, temperature, and resin dosage on recovery efficiency.[5] The experimental

setup involved batch adsorption studies where a known concentration of palladium solution was agitated with a specific amount of the resin for a set duration and temperature.[5] The concentration of palladium in the solution was measured before and after contact with the resin to determine the recovery percentage.[5]

Researchers and scientists intending to use LEWATIT® TP-214 should develop specific protocols tailored to their particular application, taking into account the general operational parameters provided in the technical documentation and relevant scientific literature.

Regeneration and Disposal

It is important to note that LEWATIT® TP-214 is not typically regenerated using standard chemical solutions.[1][2] For the recovery of precious metals or the disposal of mercury, incineration of the loaded resin is the recommended procedure, which should be carried out in accordance with local regulations.[1][2]

This technical guide provides a foundational understanding of LEWATIT® TP-214, its properties, and its applications. For specific experimental design and implementation, further consultation of scientific literature and direct contact with the manufacturer for application-specific guidance is recommended.

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